

4-Ethoxyquinazoline: A Technical Overview for Chemical Researchers

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Compound of Interest

Compound Name: 4-Ethoxyquinazoline

Cat. No.: B1667964

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This technical guide provides a comprehensive overview of **4-Ethoxyquinazoline**, a heterocyclic organic compound of interest to researchers and professionals in the fields of medicinal chemistry and drug development. While specific data for **4-Ethoxyquinazoline** is limited in public databases, this document compiles available information on its identification, synthesis, and potential biological significance based on related quinazoline derivatives.

Chemical Identification

The nomenclature and identification of **4-Ethoxyquinazoline** are foundational for its study.

IUPAC Nomenclature: The formal IUPAC name for this compound is **4-ethoxyquinazoline**.

CAS Number: A specific CAS (Chemical Abstracts Service) number for **4-ethoxyquinazoline** is not readily found in major chemical databases. This suggests that it is a compound that has not been extensively synthesized or characterized in the published literature. For reference, the structurally related compound, 4-ethoxy-2-methylquinazoline, has the CAS number 91350-36-6.

Physicochemical Properties

Quantitative physicochemical data for **4-ethoxyquinazoline** is not available in the surveyed literature. However, data for a closely related compound, 6-bromo-**4-ethoxyquinazoline**, is

presented below as a surrogate to provide an estimation of its properties.^[1]

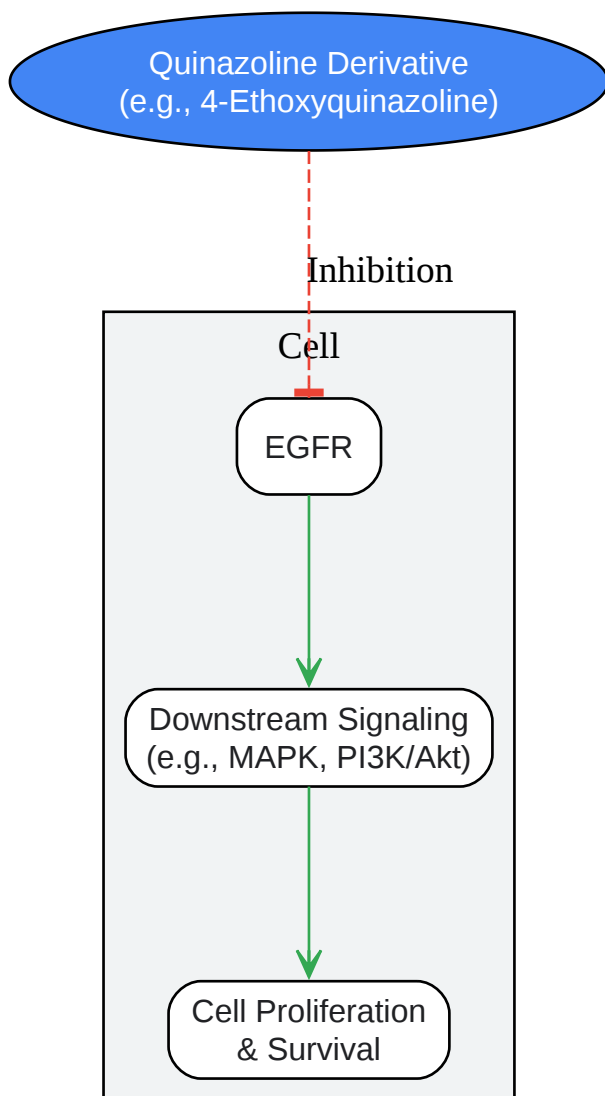
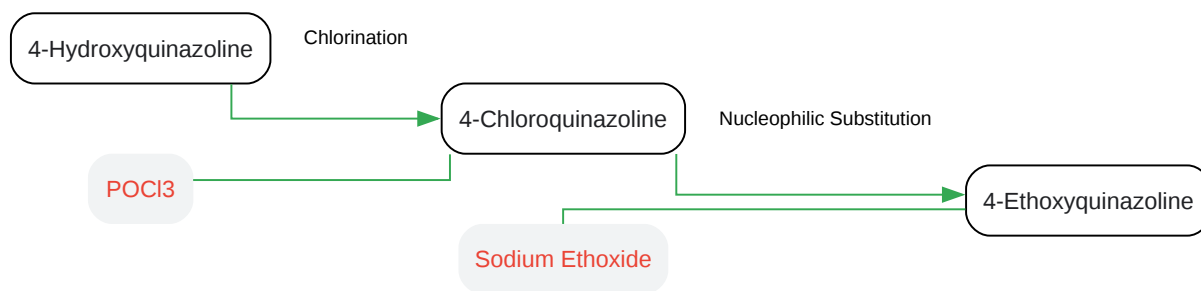
Property	Value (for 6-bromo-4-ethoxyquinazoline)
Molecular Formula	C ₁₀ H ₉ BrN ₂ O
Molecular Weight	253.09 g/mol
Monoisotopic Mass	251.98983 Da

Note: This data is for a brominated analog and should be used as an approximation for **4-ethoxyquinazoline**.

Synthesis and Experimental Protocols

A definitive, published experimental protocol for the synthesis of **4-ethoxyquinazoline** is not available. However, a plausible synthetic route can be extrapolated from established methods for the synthesis of other 4-substituted quinazoline derivatives. A common precursor for such syntheses is 4-chloroquinazoline, which can be reacted with sodium ethoxide to yield the target compound.

Proposed Synthetic Pathway:



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References

- 1. 6-Bromo-4-ethoxyquinazoline | C₁₀H₉BrN₂O | CID 730768 - PubChem [pubchem.ncbi.nlm.nih.gov]
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